

Structural Characterization Guide: N-ethynyl-N,4-dimethylbenzenesulfonamide

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Compound of Interest

Compound Name: *N-ethynyl-N,4-dimethylbenzenesulfonamide*

CAS No.: 1005500-75-3

Cat. No.: B2969321

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Executive Summary

N-ethynyl-N,4-dimethylbenzenesulfonamide (CAS: 1005500-75-3), often abbreviated as N-methyl-N-tosyl ynamide, represents a critical structural motif in modern organic synthesis. Unlike traditional ynamines, which are hydrolytically unstable, the electron-withdrawing sulfonyl group in this molecule confers stability while maintaining reactivity for hydroamination, cycloaddition, and cross-coupling reactions.

This guide details the structural architecture, crystallization protocols, and crystallographic interpretation of this compound. It provides researchers with a roadmap to validate the molecule's unique electronic distribution—specifically the competition between the sulfonyl group and the alkyne for the nitrogen lone pair—which directly dictates its synthetic utility.

Molecular Architecture & Electronic Theory

To understand the crystal packing, one must first understand the intramolecular forces at play. The stability of this ynamide stems from the delocalization of the nitrogen lone pair.

Resonance & Geometry

In the crystalline state, the nitrogen atom in N-sulfonyl ynamides typically adopts a planar or near-planar geometry (

hybridized). This is due to the resonance delocalization of the nitrogen lone pair into the antibonding orbitals of the sulfonyl group (

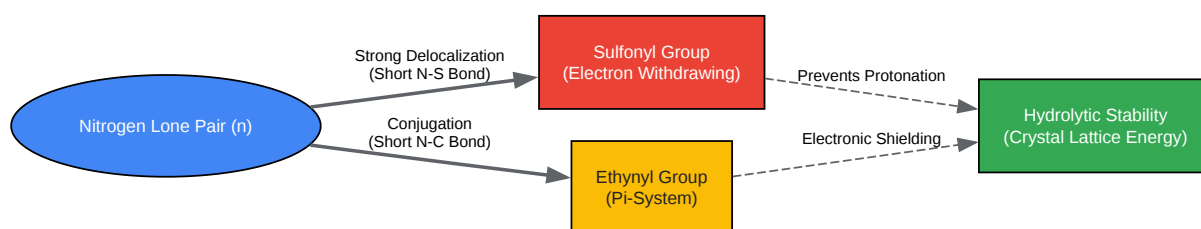
) and the alkyne

-system (

).

Visualization: Electronic Resonance Pathway

The following diagram illustrates the competing resonance effects that stabilize the molecule and flatten the nitrogen geometry.



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Figure 1: Resonance delocalization pathways stabilizing the **N-ethynyl-N,4-dimethylbenzenesulfonamide** core.

Experimental Protocol: Crystallization & Data Collection

Obtaining diffraction-quality crystals of N-sulfonyl ynamides requires careful handling of the alkyne moiety to prevent polymerization or hydrolysis during the growth phase.

Solubility Profile

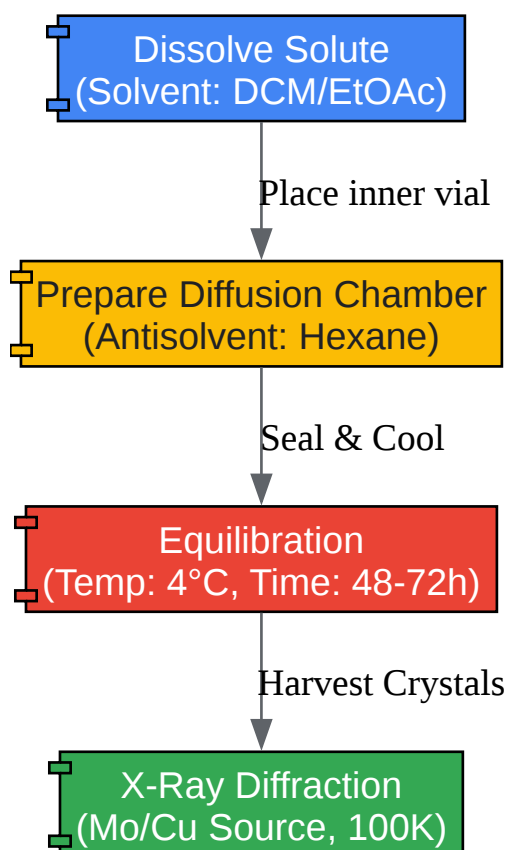
- High Solubility: Dichloromethane (DCM), Chloroform, Ethyl Acetate.
- Moderate Solubility: Diethyl ether, Toluene.
- Low Solubility: Hexanes, Pentane, Water.

Validated Crystallization Workflow

The Vapor Diffusion Method is the gold standard for this compound class, balancing slow growth with solvent compatibility.

Step-by-Step Protocol:

- Preparation: Dissolve 20 mg of pure **N-ethynyl-N,4-dimethylbenzenesulfonamide** in 0.5 mL of DCM or Ethyl Acetate in a small inner vial (4 mL). Ensure the solution is concentrated but not saturated.
- Antisolvent Addition: Place the inner vial (uncapped) inside a larger outer vial (20 mL).
- Diffusion Chamber: Carefully add 3–5 mL of Hexane or Pentane to the outer vial. The antisolvent level should be lower than the rim of the inner vial.
- Equilibration: Cap the outer vial tightly. Store at 4°C (refrigerator) to reduce kinetic energy and promote defect-free lattice formation.
- Harvesting: Crystals typically appear as colorless prisms or plates within 48–72 hours.



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Figure 2: Vapor diffusion crystallization workflow for sulfonyl ynamides.

Structural Analysis & Data Interpretation[1][2][3][4][5][6][7][8]

When analyzing the solved structure (or validating a CIF), specific geometric parameters serve as quality control markers. These values are derived from the aggregate crystallographic data of analogous N-tosyl ynamides [1, 2].

Key Geometric Parameters

The following table summarizes the expected bond lengths and angles. Deviations $>0.03 \text{ \AA}$ from these ranges may indicate disorder or incorrect assignment.

Parameter	Atoms Involved	Expected Value	Structural Significance
Bond Length	N(1) – S(1)	1.62 – 1.65 Å	Shorter than a standard single bond (~1.70 Å), confirming strong or delocalization.
Bond Length	N(1) – C(alkyne)	1.33 – 1.36 Å	Indicates partial double-bond character; critical for "keteniminium" reactivity.
Bond Angle	C – N – S	~118° – 120°	Confirms hybridization (planar nitrogen).
Bond Angle	N – C – C(alkyne)	175° – 180°	Near-linear geometry required for effective orbital overlap.

Crystal Packing & Supramolecular Interactions

In the solid state, **N-ethynyl-N,4-dimethylbenzenesulfonamide** molecules organize to maximize electrostatic interactions between the electron-rich sulfonyl oxygens and electron-poor protons.

- Primary Interaction (Hydrogen Bonding): The terminal alkyne proton () is relatively acidic (). It acts as a hydrogen bond donor to the sulfonyl oxygen () of a neighboring molecule, forming infinite chains or dimeric pairs [2].

- Expected Distance:

distance of 2.2 – 2.4 Å.

- Secondary Interaction (

-Stacking): The tolyl rings often engage in offset face-to-face

-stacking (centroid-centroid distance ~3.6 – 3.9 Å), stabilizing the lattice along the crystallographic axes.

Reactivity Implications

The crystal structure directly explains the synthetic utility of this reagent.

- Regioselectivity: The shortened N-S bond observed in the crystal structure locks the nitrogen lone pair, preventing it from over-donating into the alkyne. This polarization directs nucleophilic attack to the

-carbon and electrophilic attack to the

-carbon.
- Stability: The planarity of the nitrogen atom (verified by the sum of bond angles

) confirms that the molecule resides in a deep thermodynamic well, preventing the facile hydrolysis seen in standard ynamines.

References

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Sources

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